

# Application Notes and Protocols for Thermal Evaporation of 2PACz Layers

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## Compound of Interest

Compound Name: 2PACz

Cat. No.: B2718033

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## Introduction

[2-(9H-carbazol-9-yl)ethyl]phosphonic acid (**2PACz**) is a self-assembled monolayer (SAM) forming molecule extensively utilized as a hole transport layer (HTL) in high-performance inverted perovskite solar cells (PSCs). The thermal evaporation method for depositing **2PACz** layers offers significant advantages over traditional solution-based techniques. This vacuum-based approach provides highly uniform and conformal films with precise control over thickness, which is crucial for reproducible and efficient device fabrication.[1] Furthermore, thermal evaporation is a solvent-free process, making it compatible with large-area manufacturing and tandem solar cell applications.[2]

These application notes provide a detailed protocol for the deposition of **2PACz** layers using thermal evaporation, covering substrate preparation, deposition parameters, and post-deposition characterization.

## Data Presentation

### Deposition Parameters

The successful thermal evaporation of **2PACz** is dependent on a set of optimized parameters. While the exact source temperature for **2PACz** is not widely reported and is dependent on the specific evaporator geometry, it is crucial to achieve a stable and controllable deposition rate.

The following table summarizes typical parameters for the thermal evaporation of **2PACz** and related materials in a high-vacuum chamber.

Parameter	Value	Notes
Base Pressure	$< 2.0 \times 10^{-6}$ mbar	A high vacuum is essential to minimize contamination and ensure a long mean free path for the evaporated molecules. <a href="#">[3]</a>
Deposition Rate	0.1 - 1.0 Å/s	A slower deposition rate is generally preferred for better film morphology and thickness control. The rate should be optimized for the specific application.
Source Temperature	150 - 250 °C (estimated)	This is an estimated range for 2PACz. The optimal temperature depends on the crucible type and distance to the substrate and should be adjusted to achieve the desired deposition rate.
Substrate Temperature	Room Temperature (e.g., 18-25 °C)	Maintaining the substrate at or near room temperature is common for the deposition of organic molecules to prevent their re-evaporation and to facilitate uniform film formation. <a href="#">[4]</a>
Target Thickness	1 - 100 nm	The optimal thickness is application-dependent. For SAM applications, a very thin layer is desired, while thicker layers have also been investigated. <a href="#">[5]</a>

## Performance of Perovskite Solar Cells with Evaporated 2PACz

The thickness of the thermally evaporated **2PACz** layer has a significant impact on the performance of perovskite solar cells. The following table summarizes reported performance metrics for devices with varying **2PACz** thicknesses.

2PACz Thickness (nm)	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (VOC) (V)	Short-Circuit Current (JSC) (mA/cm <sup>2</sup> )	Fill Factor (FF) (%)	Reference
1	~16.5	~1.10	~21.5	~70	<a href="#">[5]</a>
10	~17.0	~1.12	~21.5	~71	<a href="#">[5]</a>
50	~17.2	~1.12	~21.8	~70	<a href="#">[6]</a>
50 (with post-deposition treatment)	~19.3	~1.14	~21.5	~79.8	<a href="#">[6]</a>
100	~15.8	~1.10	~21.5	~67	<a href="#">[6]</a>

## Experimental Protocols

### Substrate Preparation (ITO-coated Glass)

A thorough cleaning of the substrate is critical for achieving a uniform and well-adhering **2PACz** layer.

Materials:

- Indium Tin Oxide (ITO) coated glass substrates
- Detergent solution (e.g., 2% Mucasol in deionized water)
- Deionized (DI) water

- Acetone (reagent grade)
- Isopropanol (IPA) (reagent grade)
- Ultrasonic bath
- UV-Ozone cleaner
- Nitrogen gas for drying

Protocol:

- Place the ITO substrates in a substrate holder.
- Sequentially sonicate the substrates in the following solutions for 15 minutes each:
  - Detergent solution
  - Deionized water
  - Acetone
  - Isopropanol[7]
- After the final sonication step in isopropanol, rinse the substrates thoroughly with deionized water.
- Dry the substrates using a stream of nitrogen gas.
- Immediately before transferring the substrates to the thermal evaporator, treat them with a UV-Ozone cleaner for 15 minutes to remove any remaining organic residues and to improve the surface wettability.[7]

## Thermal Evaporation of 2PACz

Equipment:

- High-vacuum thermal evaporation system (base pressure  $< 2.0 \times 10^{-6}$  mbar)

- Effusion cell or crucible suitable for organic materials (e.g., alumina)
- Quartz crystal microbalance (QCM) for monitoring deposition rate and thickness
- Substrate holder with rotation capabilities

Protocol:

- Load the **2PACz** powder into a clean effusion cell.
- Mount the cleaned ITO substrates onto the substrate holder in the evaporation chamber.
- Pump down the chamber to a base pressure of at least  $< 2.0 \times 10^{-6}$  mbar.[3]
- Set the substrate holder to rotate to ensure uniform deposition.
- Slowly ramp up the temperature of the effusion cell containing the **2PACz** powder until the desired deposition rate (e.g., 0.1 - 0.5 Å/s) is achieved, as monitored by the QCM.
- Once the deposition rate is stable, open the shutter to begin the deposition onto the substrates.
- Deposit the desired thickness of the **2PACz** layer.
- After the deposition is complete, close the shutter and ramp down the temperature of the effusion cell.
- Allow the substrates to cool down in a high vacuum before venting the chamber with an inert gas like nitrogen.

## Post-Deposition Characterization

3.3.1. Atomic Force Microscopy (AFM) AFM is used to characterize the surface morphology and roughness of the deposited **2PACz** layer.

Protocol:

- Mount a sample of the **2PACz**-coated substrate onto an AFM stub.

- Operate the AFM in tapping mode to acquire topography images over various scan areas (e.g., 1x1  $\mu\text{m}^2$ , 5x5  $\mu\text{m}^2$ ).
- Analyze the images to determine the root-mean-square (RMS) roughness and to observe the film's uniformity and grain structure.

3.3.2. X-ray Photoelectron Spectroscopy (XPS) XPS is employed to verify the chemical composition and integrity of the evaporated **2PACz** film.

Protocol:

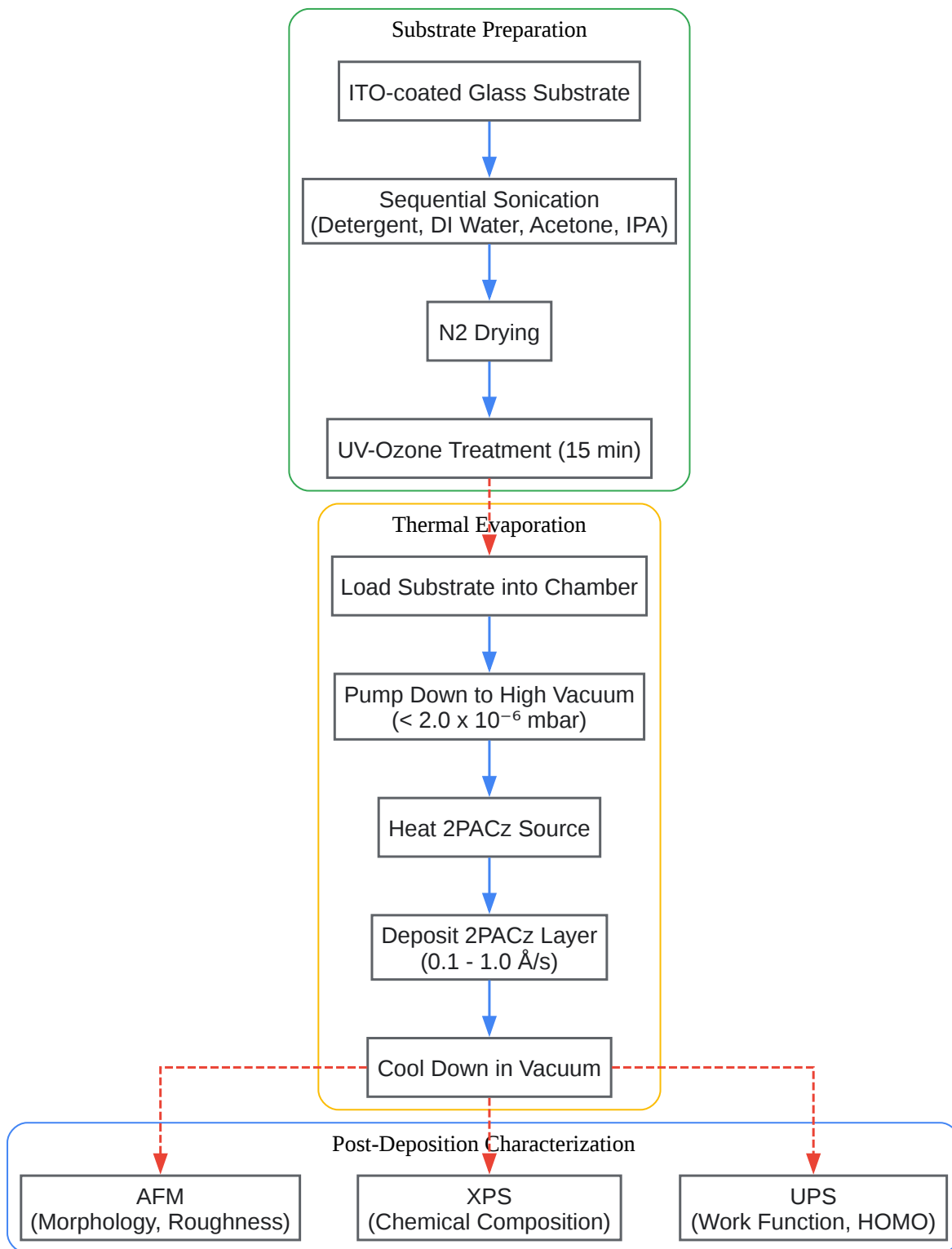
- Place a sample of the **2PACz**-coated substrate into the XPS analysis chamber.
- Acquire a survey spectrum to identify all the elements present on the surface.
- Perform high-resolution scans of the C 1s, N 1s, P 2p, and O 1s core levels.
- Analyze the binding energies and peak shapes to confirm the presence of the carbazole and phosphonic acid moieties and to check for any degradation of the **2PACz** molecule during evaporation.

3.3.3. Ultraviolet Photoelectron Spectroscopy (UPS) UPS is used to determine the work function and the highest occupied molecular orbital (HOMO) level of the **2PACz** layer, which are crucial for understanding the energy level alignment in a device.

Protocol:

- Use a He I (21.22 eV) excitation source for the UPS measurement.
- Measure the secondary electron cutoff to determine the work function.
- Measure the valence band region to determine the HOMO level by extrapolating the leading edge of the spectrum.<sup>[7]</sup>

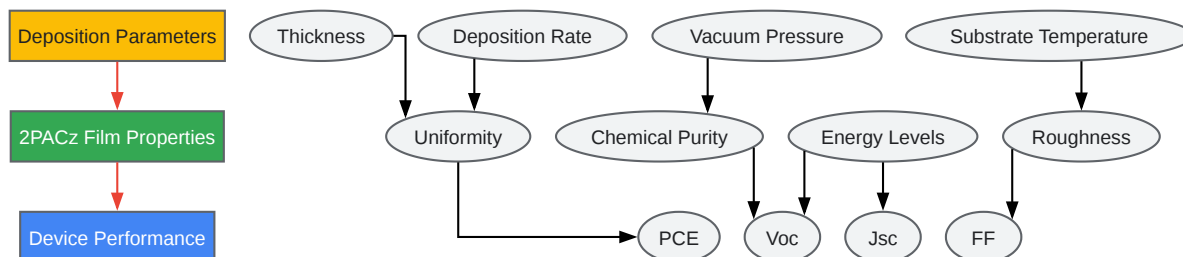
## Visualizations



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Caption: Experimental workflow for **2PACz** layer deposition.





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Caption: Key parameter relationships in **2PACz** deposition.

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